

benzoin isobutyl ether molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzoin isobutyl ether*

Cat. No.: *B146001*

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Technical Guide: Benzoin Isobutyl Ether

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **benzoin isobutyl ether**, a photoinitiator widely utilized in free-radical photopolymerization. This document outlines its core physicochemical properties, its mechanism of action, and relevant experimental methodologies.

Core Physicochemical Properties

Benzoin isobutyl ether is a versatile photoinitiator belonging to the benzoin ether family. The quantitative data for this compound are summarized below.

Property	Value	Citations
Molecular Formula	C ₁₈ H ₂₀ O ₂	[1][2]
Molecular Weight	268.36 g/mol	[2][3]
CAS Number	22499-12-3	[1][3]
Purity	Min. 94.0% (GC)	[3]
Physical State	Solid	[3]
Color	White	[3]
Refractive Index	1.55	[3]
Boiling Point	133 °C at 0.5 mm Hg	[4]
Density	0.985 g/mL at 25 °C	[4]

Mechanism of Action: Photoinitiation

Benzoin isobutyl ether functions as a Type I photoinitiator. Upon exposure to ultraviolet (UV) light, it undergoes intramolecular cleavage, a process known as a Norrish Type I reaction, to generate free radicals.[2][5] This α -cleavage results in the formation of a benzoyl radical and an α -isobutoxybenzyl radical.[1] These radicals, particularly the benzoyl radical, then initiate the polymerization of monomers.[1]

The efficiency of photoinitiation can be influenced by the structure of the alkyl ether group. For benzoin butyl ethers, the general order of reactivity has been observed as: n-butyl > sec-butyl > isobutyl.[5]

Experimental Protocols

While specific experimental protocols are highly application-dependent, a general methodology for the synthesis of **benzoin isobutyl ether** is described in the literature. The following is an adapted protocol from a patented method.

Synthesis of **Benzoin Isobutyl Ether**

This protocol involves an etherification reaction followed by purification steps.

Materials:

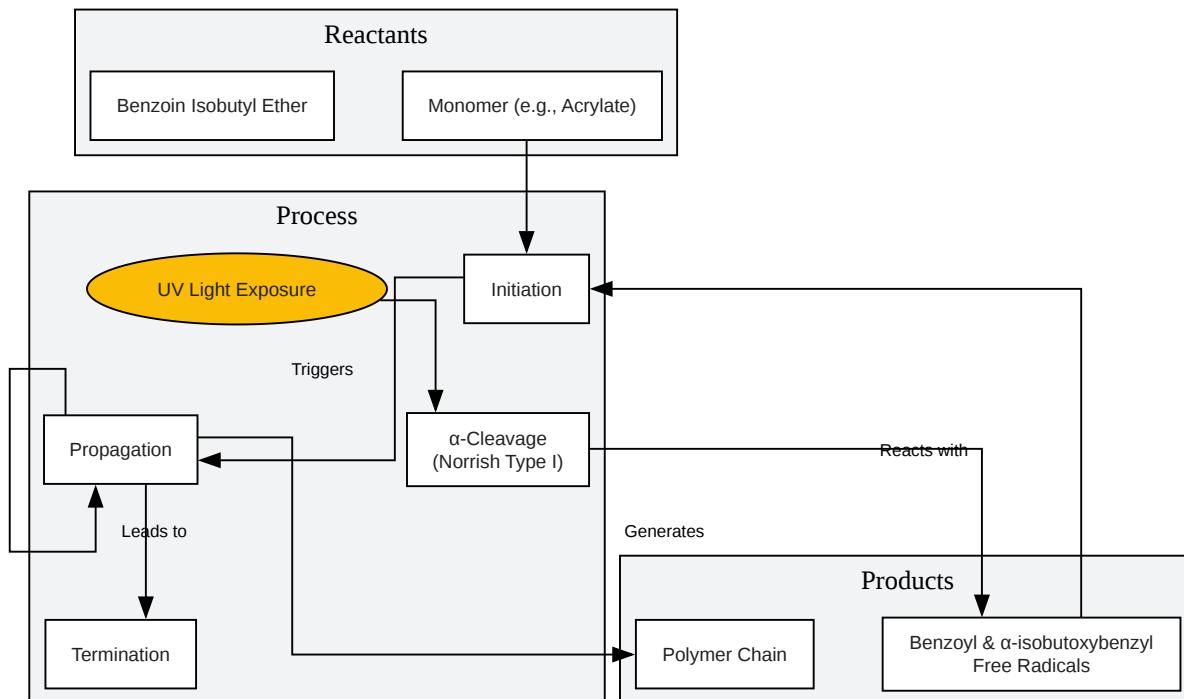
- Benzoin
- Isobutanol
- Toluene
- Sulfuric acid or anhydrous aluminum chloride (as catalyst)
- Sodium chloride solution
- Sodium carbonate solution

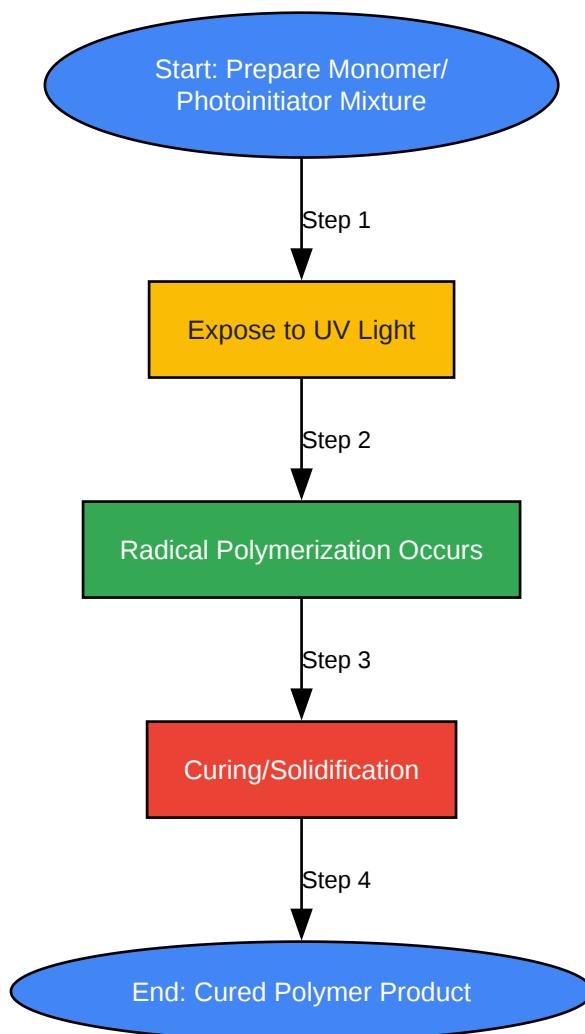
Procedure:

- Etherification: In a suitable reaction vessel, combine benzoin, isobutanol, and toluene. The patent suggests a weight ratio of 1:1.6 for benzoin to isobutanol and 1:1.5-2.0 for benzoin to toluene.
- Add the catalyst (e.g., sulfuric acid at a 1:0.125 weight ratio to benzoin, or anhydrous aluminum chloride at a 1:0.15 weight ratio).
- Heat the mixture to drive the etherification reaction. The exact temperature and reaction time will depend on the specific catalytic system and scale.
- Work-up and Neutralization: After the reaction is complete, cool the mixture and wash it with a sodium chloride solution.
- Neutralize any remaining acid by washing with a sodium carbonate solution until the aqueous layer is neutral.
- Solvent Removal: Separate the organic layer and transfer it to a distillation apparatus.
- Reduce the pressure and heat to distill off the toluene and any unreacted isobutanol.
- The remaining product is the **benzoin isobutyl ether**.

Visualized Workflows and Pathways

The following diagrams illustrate the key processes involving **benzoin isobutyl ether**.





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- To cite this document: BenchChem. [benzoin isobutyl ether molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b146001#benzoin-isobutyl-ether-molecular-weight-and-formula>

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